

Proper Disposal of Siglure: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

| | |
|----------------|-----------|
| Compound Name: | Siglure |
| CAS No.: | 2425-20-9 |
| Cat. No.: | B1214513 |

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Siglure**, a chemical utilized by researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for maintaining laboratory safety and ensuring environmental compliance.

Understanding the Hazards

Siglure, chemically known as butan-2-yl 6-methylcyclohex-3-ene-1-carboxylate (CAS No. 2425-20-9), is an insect attractant. While a specific Safety Data Sheet (SDS) for **Siglure** was not located, the precursor, 6-Methylcyclohex-3-ene-1-carboxylic acid, is classified as a skin and eye irritant. It is prudent to handle **Siglure** with similar precautions. General safety protocols for handling chemical substances should always be followed.

Quantitative Data Summary

Due to the absence of a specific Safety Data Sheet for **Siglure**, quantitative data regarding its physical and chemical properties are limited. The table below summarizes available information for **Siglure** and its precursor.

| Property | Siglure | 6-Methylcyclohex-3-ene-1-carboxylic Acid |
|-------------------|---|--|
| CAS Number | 2425-20-9[1] | 5406-30-4[2] |
| Molecular Formula | C12H20O2[1] | C8H12O2[2] |
| Molecular Weight | 196.29 g/mol [1] | 140.18 g/mol |
| GHS Hazard | Not officially classified. Precursor is a skin and eye irritant. | Skin Irritant, Eye Irritant |

Experimental Protocols

Detailed experimental protocols for the synthesis of **Siglure** involve the esterification of trans-**siglure** acid.[1] As the focus of this document is on disposal, detailed experimental protocols for its use are not provided. Users should refer to their specific research protocols for handling and application.

Disposal Procedures

The primary recommendation for the disposal of chemical waste is to send it to an approved waste disposal plant. This ensures that hazardous materials are managed in a way that minimizes risk to human health and the environment.

Step-by-Step Disposal Workflow:

- Waste Identification and Segregation:
 - Label a dedicated, leak-proof container as "Hazardous Waste: **Siglure**".
 - Do not mix **Siglure** waste with other chemical waste streams unless compatibility has been confirmed.
- Personal Protective Equipment (PPE):
 - Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, when handling **Siglure** waste.

- Container Management:
 - Keep the waste container tightly sealed when not in use.
 - Store the container in a designated, well-ventilated hazardous waste accumulation area.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Provide the EHS department with a full chemical name (butan-2-yl 6-methylcyclohex-3-ene-1-carboxylate) and CAS number (2425-20-9).
- Documentation:
 - Maintain a record of the amount of **Siglure** waste generated and the date of disposal.

The following diagram illustrates the logical flow for the proper disposal of **Siglure**.



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Caption: **Siglure** Disposal Workflow Diagram

Environmental Fate and Considerations

Cyclohexene derivatives, the class of compounds to which **Siglure** belongs, are generally expected to be volatile and undergo biodegradation in soil.[3] However, to prevent any potential environmental contamination, direct release into the environment, including drains or regular

trash, is strictly prohibited. The recommended disposal method of incineration at a licensed facility ensures the complete destruction of the chemical.[4]

Disclaimer: The information provided in this document is intended as a guide and is based on the best available information at the time of publication. It is not a substitute for a formal risk assessment and consultation with your institution's Environmental Health and Safety professionals. Always refer to your local, state, and federal regulations for specific hazardous waste disposal requirements.

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References

- [1. Buy Siglure \(EVT-437418\) | 2425-20-9 \[evitachem.com\]](#)
- [2. 6-Methylcyclohex-3-ene-1-carboxylic acid | C₈H₁₂O₂ | CID 221278 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. epa.gov \[epa.gov\]](#)
- [4. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](#)
- To cite this document: BenchChem. [Proper Disposal of Siglure: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214513/docs#proper-disposal-of-siglure-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b1214513/docs#proper-disposal-of-siglure-a-guide-for-laboratory-professionals)

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